

The Use of D-Arabitol-13C-1 in Metabolic Research: A Technical Guide

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Compound of Interest

Compound Name: D-Arabitol-13C-1

Cat. No.: B12406622

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For Researchers, Scientists, and Drug Development Professionals

Introduction

D-Arabitol-13C-1 is a stable isotope-labeled form of the sugar alcohol D-arabitol. In the field of metabolic research, stable isotope tracers are invaluable tools for elucidating the dynamics of metabolic pathways, a technique known as Metabolic Flux Analysis (MFA). By introducing a ¹³C-labeled substrate into a biological system, researchers can track the incorporation of the heavy carbon isotope into various downstream metabolites. This allows for the quantification of the rates (fluxes) of metabolic reactions, providing a detailed snapshot of cellular metabolism under specific conditions.

While the use of **D-Arabitol-13C-1** as a primary metabolic tracer is not yet widely documented in peer-reviewed literature, its availability opens up new avenues for investigating specific metabolic pathways. This guide will provide an in-depth overview of the known metabolism of D-arabitol and the established methodologies for using ¹³C-labeled compounds in research, thereby outlining the potential applications of **D-Arabitol-13C-1**.

D-arabitol is a five-carbon sugar alcohol produced by various organisms, particularly fungi and yeasts.^[1] Its accumulation has been noted in certain metabolic disorders, and it plays a role in the osmoregulation of some microorganisms.^[1] As such, tracing its metabolic fate can provide insights into fungal metabolism, the pentose phosphate pathway (PPP), and related metabolic networks.

Core Applications in Research

The primary application of **D-Arabitol-13C-1** is as a tracer in Metabolic Flux Analysis (MFA).[2] [3] MFA is a powerful technique for quantifying the rates of intracellular metabolic reactions.[4] By tracking the distribution of the 13C label from **D-Arabitol-13C-1** into connected metabolic pathways, researchers can:

- Elucidate D-arabitol catabolism: Determine the specific pathways and enzymes involved in the breakdown of D-arabitol in various organisms.
- Probe the Pentose Phosphate Pathway (PPP): As D-arabitol metabolism intersects with the PPP, **D-Arabitol-13C-1** can be used to investigate the fluxes through this crucial pathway, which is involved in nucleotide synthesis and redox balance.
- Study Fungal and Yeast Metabolism: D-arabitol is a significant metabolite in many fungi, including pathogenic species like *Candida albicans*. **D-Arabitol-13C-1** could be a valuable tool for studying the metabolic adaptations of these organisms in different environments or in response to antifungal agents.
- Investigate Inborn Errors of Metabolism: Elevated levels of arabitol are associated with certain genetic disorders. Tracing studies with **D-Arabitol-13C-1** could help to understand the biochemical basis of these conditions.

Metabolic Pathways of D-Arabitol

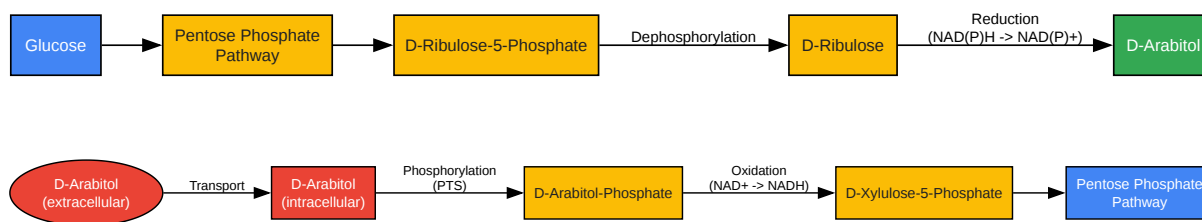
The metabolism of D-arabitol can be broadly divided into its synthesis (anabolism) and breakdown (catabolism). The specific pathways can vary between organisms.

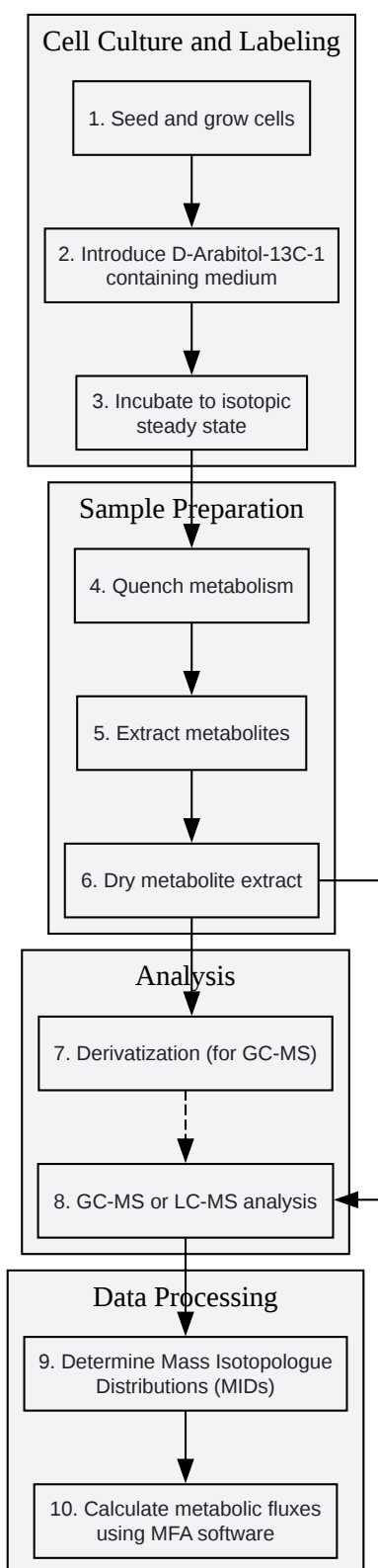
D-Arabitol Synthesis in Yeast

In many yeasts, D-arabitol is synthesized from intermediates of the pentose phosphate pathway, typically D-xylulose-5-phosphate or D-ribulose-5-phosphate. The pathway generally proceeds as follows:

- Glucose is metabolized via glycolysis and the pentose phosphate pathway to produce D-ribulose-5-phosphate.
- D-ribulose-5-phosphate is dephosphorylated to D-ribulose.

- D-ribulose is then reduced to D-arabitol by an NAD(P)H-dependent reductase.





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